

caprylyl methicone chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Capryl methicone

Cat. No.: B12641851

[Get Quote](#)

Caprylyl Methicone: A Comprehensive Technical Guide

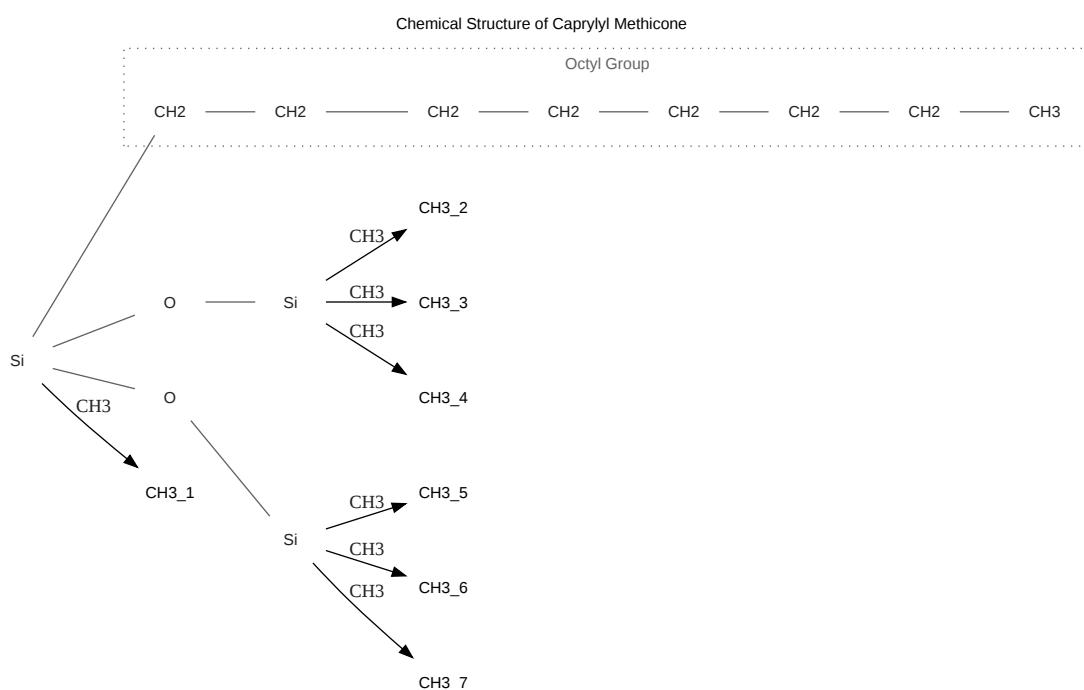
For Researchers, Scientists, and Drug Development Professionals

Abstract

Caprylyl methicone, a versatile organosilicone fluid, has garnered significant attention in the pharmaceutical and cosmetic industries for its unique sensory properties and functional benefits. This technical guide provides an in-depth analysis of its chemical structure, physicochemical properties, and toxicological profile. Furthermore, it outlines a representative analytical workflow for its characterization and quantification in complex matrices, providing a foundational methodology for quality control and research applications. All quantitative data is presented in structured tables for ease of reference, and key conceptual frameworks are visualized using Graphviz diagrams.

Chemical Structure and Identification

Caprylyl methicone is chemically defined as 1,1,1,3,5,5-heptamethyl-3-octyltrisiloxane. It is an alkyl-modified trisiloxane, characterized by a central silicon atom bonded to an octyl group and two trimethylsiloxy groups. This unique structure imparts a desirable combination of volatility, spreadability, and compatibility with a wide range of organic and silicone-based materials.



[Click to download full resolution via product page](#)

Caption: 2D representation of Caprylyl Methicone's molecular structure.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	1,1,1,3,5,5,5-Heptamethyl-3-octyltrisiloxane
Synonyms	Trimethyl-(methyl-octyl-trimethylsilyloxy)silyloxsilane, 3-Octylheptamethyltrisiloxane [1] [2]
CAS Number	17955-88-3 [1] [3] [4]
Molecular Formula	C ₁₅ H ₃₈ O ₂ Si ₃ [1] [2] [3]
Molecular Weight	334.72 g/mol [2] [5]
InChI Key	SCRSFLUHMDMRFP-UHFFFAOYSA-N [1] [2]
Canonical SMILES	CCCCCCCC--INVALID-LINK--(O--INVALID-LINK--(C)C)O--INVALID-LINK--(C)C [2]

Physicochemical Properties

Caprylyl methicone is a clear, colorless, and odorless liquid with low viscosity and moderate volatility.[\[3\]](#) Its physicochemical properties make it an excellent emollient and dispersing medium in various formulations.

Table 2: Physicochemical Data

Property	Value	Unit
Appearance	Clear, colorless liquid	-
Viscosity (at 25°C)	2.0 - 4.0	mPa·s
Specific Gravity (at 25°C)	0.82 - 0.84	g/cm ³
Refractive Index (at 25°C)	1.41 - 1.43	-
Boiling Point	308.62	°C (at 760 mm Hg)
Flash Point (Closed Cup)	>100	°C
Water Solubility	Insoluble	-

Solubility Profile

Caprylyl methicone exhibits excellent compatibility with a wide range of cosmetic and pharmaceutical ingredients, acting as a co-solubilizer between silicone and organic oils.[\[3\]](#)

Table 3: Solubility of Caprylyl Methicone in Various Solvents

Solvent Class	Solvent	Solubility
Alcohols	Ethanol	Soluble
Oils	Mineral Oil	Soluble
Sunflower Oil	Soluble	
Coconut Oil	Soluble	
Jojoba Oil	Soluble	
Esters	C12-15 Alkyl Benzoate	Soluble
Caprylic/Capric Triglyceride	Soluble	
Octyl Palmitate	Soluble	
Silicones	Dimethicone	Soluble
Water	Water	Insoluble
Waxes	Candelilla Wax	Insoluble

Toxicological Profile

Extensive safety assessments have been conducted on caprylyl methicone, concluding it is safe for use in cosmetic and personal care products when formulated to be non-irritating.

Table 4: Summary of Toxicological Data

Endpoint	Result	Species
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw	Rat
Acute Dermal Toxicity (LD50)	> 2000 mg/kg bw	Rat, Rabbit
Skin Irritation	Non-irritating to slightly irritating	Rabbit
Eye Irritation	Non-irritating to slightly irritating	Rabbit
Skin Sensitization	Not a sensitizer	Guinea Pig
Genotoxicity (Ames Test)	Non-mutagenic	-

Data sourced from the Cosmetic Ingredient Review (CIR) Expert Panel.

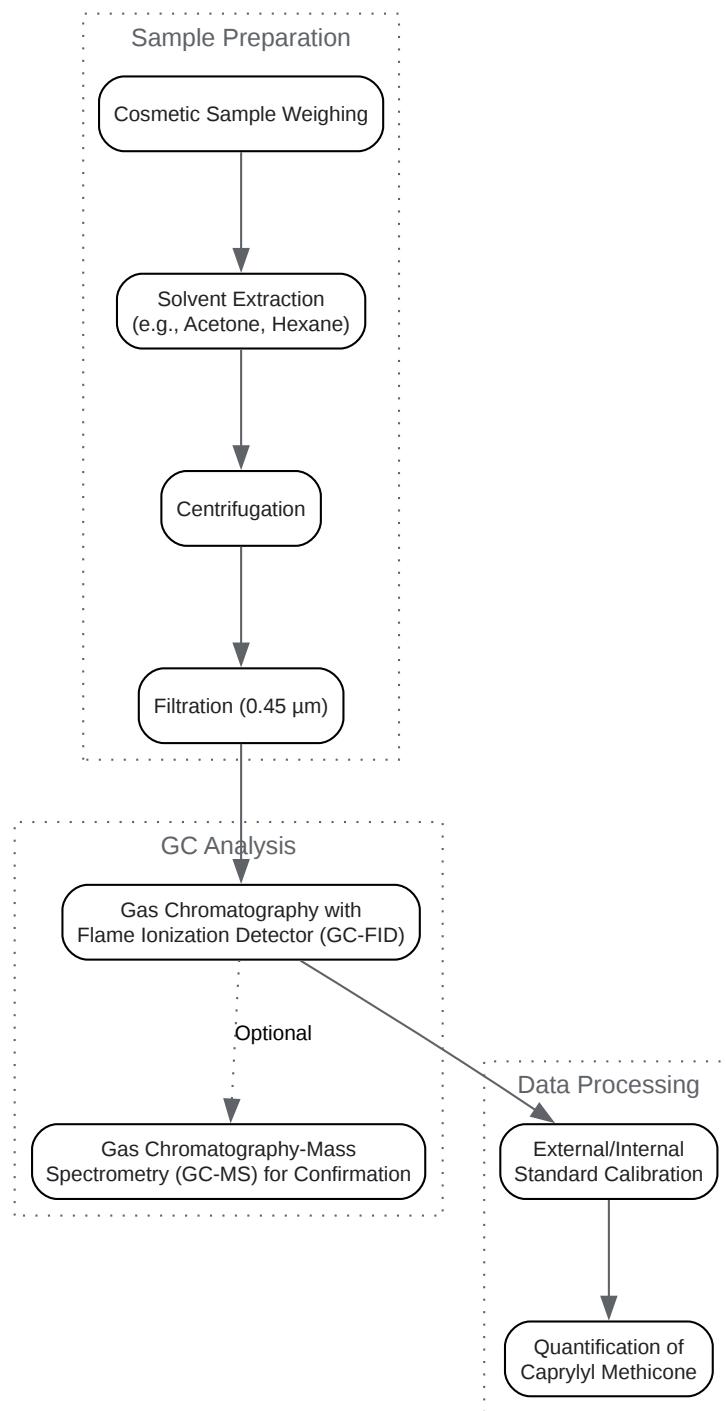
Experimental Protocols: Analytical Methodology

While a standardized, official method for the analysis of caprylyl methicone is not readily available, a general approach using gas chromatography (GC) can be employed, based on methods for similar silicone compounds in cosmetic matrices.

Representative Analytical Workflow

The following diagram illustrates a logical workflow for the quantification of caprylyl methicone in a cosmetic emulsion.

Analytical Workflow for Caprylyl Methicone

[Click to download full resolution via product page](#)

Caption: Proposed experimental workflow for analyzing caprylyl methicone.

Detailed Methodological Considerations

- Sample Preparation: The primary challenge in analyzing silicones in cosmetic products is their extraction from complex matrices. A common approach involves solvent extraction with a non-polar solvent like hexane or a polar solvent like acetone, depending on the formulation. For emulsions, a breaking step may be necessary. Subsequent centrifugation and filtration are crucial to remove particulate matter before injection into the GC system.
- Gas Chromatography (GC) Conditions:
 - Column: A low- to mid-polarity capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5 or equivalent), is typically suitable for separating siloxanes.
 - Injector: A split/splitless injector is commonly used. The inlet temperature should be high enough to ensure complete vaporization without causing thermal degradation.
 - Oven Temperature Program: A temperature ramp is necessary to elute the caprylyl methicone peak with good resolution from other volatile components. An initial low temperature followed by a ramp to a higher final temperature is a common strategy.
 - Detector: A Flame Ionization Detector (FID) is a robust and sensitive detector for quantifying hydrocarbons and silicones. For unambiguous identification, especially in complex matrices, a Mass Spectrometer (MS) is recommended.
- Quantification: Quantification is typically performed using an external or internal standard method. An internal standard, a non-interfering compound added to all samples and standards, can correct for variations in injection volume and sample preparation. A suitable internal standard would be a stable compound with similar chromatographic behavior to caprylyl methicone but well-resolved from it and other matrix components.

Conclusion

Caprylyl methicone is a well-characterized organosilicone with a favorable safety profile and a range of physicochemical properties that make it a valuable ingredient in pharmaceutical and cosmetic formulations. Its unique structure provides a silky, non-greasy feel and enhances the spreadability and sensory experience of topical products. The analytical methodologies outlined

in this guide provide a framework for the quality control and further research of this versatile compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Determination of cyclic volatile methylsiloxanes in personal care products by gas chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. Frontiers | Simultaneous determination of 11 kinds of siloxanes in drinking water and source water using solid-phase microextraction combined with gas chromatography-mass spectrometry [frontiersin.org]
- 5. silicones.eu [silicones.eu]
- To cite this document: BenchChem. [caprylyl methicone chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12641851#caprylyl-methicone-chemical-structure-and-properties\]](https://www.benchchem.com/product/b12641851#caprylyl-methicone-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com